

Application Notes and Protocols for Sesamin Quantification using HPLC

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Compound of Interest		
Compound Name:	Sisamine	
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These application notes provide a detailed protocol for the quantification of sesamin in sesame seeds and oil using High-Performance Liquid Chromatography (HPLC). This method is intended for researchers, scientists, and professionals in the field of drug development and natural product analysis.

Introduction

Sesamin, a major lignan found in sesame seeds (Sesamum indicum L.), is known for its various physiological activities, including antioxidant and anti-inflammatory properties. Accurate quantification of sesamin is crucial for the quality control of sesame-based products and for research into its pharmacological effects. This document outlines a validated reversed-phase HPLC (RP-HPLC) method for the reliable determination of sesamin content.

Experimental Protocols Materials and Reagents

- Sesamin standard (≥98% purity)
- Methanol (HPLC grade)
- Water (HPLC grade)
- n-Hexane (analytical grade)



- Chloroform (analytical grade)
- Acetonitrile (HPLC grade)
- · Sesame seed or oil samples
- 0.45 μm syringe filters

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Quaternary or binary pump
 - Autosampler
 - Column oven
 - UV-Vis or Diode Array Detector (DAD)
- Analytical balance
- Ultrasonic bath
- Vortex mixer
- Centrifuge

Sample Preparation

- Grind the sesame seeds into a fine powder using a blender.
- Accurately weigh 5.0 g of the powdered sesame seeds into an extraction thimble.
- Place the thimble in a Soxhlet apparatus and extract with 50 mL of n-hexane for 6-8 hours to defat the sample.[1]
- After extraction, the defatted seed material is removed from the thimble and any residual solvent is allowed to evaporate.



- The oil extract can be collected and weighed for lignan analysis.[1]
- Dissolve a known amount (approximately 1 g) of the extracted oil in 10 mL of chloroform in a
 20 mL volumetric flask.[1]
- Fill the flask to the mark with methanol and mix thoroughly using a vortex mixer.[1]
- Dilute the solution 10-fold with methanol.[1]
- Filter the final solution through a 0.45 μm syringe filter into an HPLC vial before analysis.[1]
- Accurately weigh approximately 0.010 g of the sesame oil sample into a 10 mL volumetric flask.
- Add n-hexane to the flask to make up the final volume to 10.00 mL.
- Filter the solution through a 0.45 μm syringe filter into an HPLC vial.

Standard Preparation

- Stock Solution: Accurately weigh 10 mg of sesamin standard and dissolve it in 10 mL of methanol to obtain a stock solution of 1000 μg/mL.
- Working Standards: Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations ranging from 6.25 μg/mL to 200 μg/mL (e.g., 200, 100, 50, 25, 12.5, 6.25 μg/mL).[2]
- Filter each standard solution through a 0.45 μm syringe filter into an HPLC vial.

Chromatographic Conditions

The separation and quantification of sesamin are performed using a reversed-phase HPLC method with the following parameters:



Parameter	Condition
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)[3]
Mobile Phase	Methanol: Water (80:20, v/v)[2]
Flow Rate	1.0 mL/min[2]
Injection Volume	10 μL[4]
Column Temperature	30 °C[2]
Detection	UV at 287 nm[2]
Run Time	Approximately 15-20 minutes

Method Validation

The described HPLC method should be validated to ensure its accuracy, precision, and reliability. Key validation parameters are summarized in the table below.



Validation Parameter	Typical Acceptance Criteria/Results
Linearity (R²)	R ² > 0.999 over the concentration range of the calibration curve.[4]
Retention Time (RT)	The retention time for sesamin is typically around 5-7 minutes under the specified conditions.[4]
Limit of Detection (LOD)	The lowest concentration of analyte that can be reliably detected.
Limit of Quantification (LOQ)	The lowest concentration of analyte that can be quantified with acceptable precision and accuracy. A reported LOQ for sesamin is 75 µg/L.[1][5][6]
Precision (RSD%)	Intra-day and inter-day precision should be less than 2%.
Accuracy (Recovery %)	Recovery should be within the range of 98- 102%.

Data Presentation

The quantitative data for the HPLC method validation for sesamin are summarized in the following table.

Parameter	Value
Linearity (R²)	> 0.999
Concentration Range	6.25 - 200 μg/mL
Retention Time (RT)	~ 6.5 min
Limit of Quantification (LOQ)	75 μg/L
Precision (RSD%)	< 2%
Accuracy (Recovery %)	98 - 102%



Visualization Experimental Workflow

The overall workflow for the quantification of sesamin using HPLC is depicted in the following diagram.

Caption: Workflow for Sesamin Quantification by HPLC.

Logical Relationship of Chromatographic Parameters

The following diagram illustrates the relationship between the key parameters in the HPLC method.

Caption: Key Parameters in HPLC Analysis of Sesamin.

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